

Application Note: Analysis of Diphenyl Terephthalate by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: *Diphenyl terephthalate*

Cat. No.: *B044596*

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Abstract

This application note details a robust method for the identification and quantification of **Diphenyl terephthalate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Diphenyl terephthalate** is a chemical compound used in the synthesis of various polymers and can be of interest to researchers in materials science and drug development for purity analysis and degradation studies. The protocol provided herein offers a reliable and reproducible workflow for the analysis of this compound, encompassing sample preparation, GC-MS instrument parameters, and data analysis.

Introduction

Diphenyl terephthalate (DPT) is the diphenyl ester of terephthalic acid. Its analysis is crucial for quality control in polymer manufacturing and for studying the release of such compounds from consumer products or in environmental samples. Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal analytical technique for this purpose, offering high-resolution separation and sensitive detection, coupled with mass spectral data for definitive compound identification. This document provides a comprehensive protocol for the GC-MS analysis of **Diphenyl terephthalate**, suitable for researchers, scientists, and professionals in drug development.

Experimental Protocol

Sample Preparation

Standard solutions of **Diphenyl terephthalate** should be prepared in a high-purity solvent such as acetone or ethyl acetate. A typical concentration range for calibration curves would be from 1 µg/mL to 100 µg/mL. Samples containing **Diphenyl terephthalate** should be extracted using an appropriate solvent and diluted to fall within the calibration range.

Instrumentation

The analysis can be performed on a standard GC-MS system, such as an Agilent 8890 Gas Chromatograph coupled with a 5977B Mass Spectrometer or a similar instrument.

GC-MS Method Parameters

The following table outlines the recommended starting parameters for the GC-MS analysis of **Diphenyl terephthalate**. These parameters may be optimized for specific instrumentation and applications.

Parameter	Value
Gas Chromatograph	
Column	DB-5MS (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent
Inlet Temperature	280 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Flow Rate	1.2 mL/min (constant flow)
Oven Program	Initial temperature: 150 °C, hold for 1 min
Ramp 1: 15 °C/min to 300 °C	
Hold at 300 °C for 10 min	
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Electron Energy	70 eV
Mass Range	50 - 450 amu
Acquisition Mode	Full Scan and/or Selected Ion Monitoring (SIM)

Quantitative Data

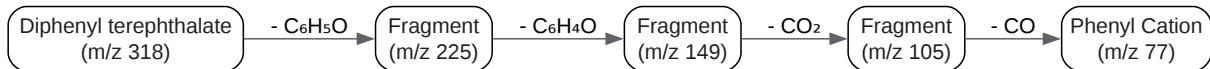
The following table summarizes the key quantitative data for the GC-MS analysis of **Diphenyl terephthalate**.

Parameter	Value
Compound Name	Diphenyl terephthalate
Molecular Formula	C ₂₀ H ₁₄ O ₄ [1]
Molecular Weight	318.32 g/mol [1]
CAS Number	1539-04-4 [1]
Expected Retention Time	Approximately 15-20 minutes (under the specified conditions)
Key Mass Fragments (m/z)	318 (M+), 225, 149, 105, 77

Note: The retention time is an approximation and will vary depending on the specific instrument and conditions.

Mass Spectrum and Fragmentation

The electron ionization mass spectrum of **Diphenyl terephthalate** is characterized by its molecular ion peak at m/z 318. The fragmentation pattern is a key identifier for this compound.

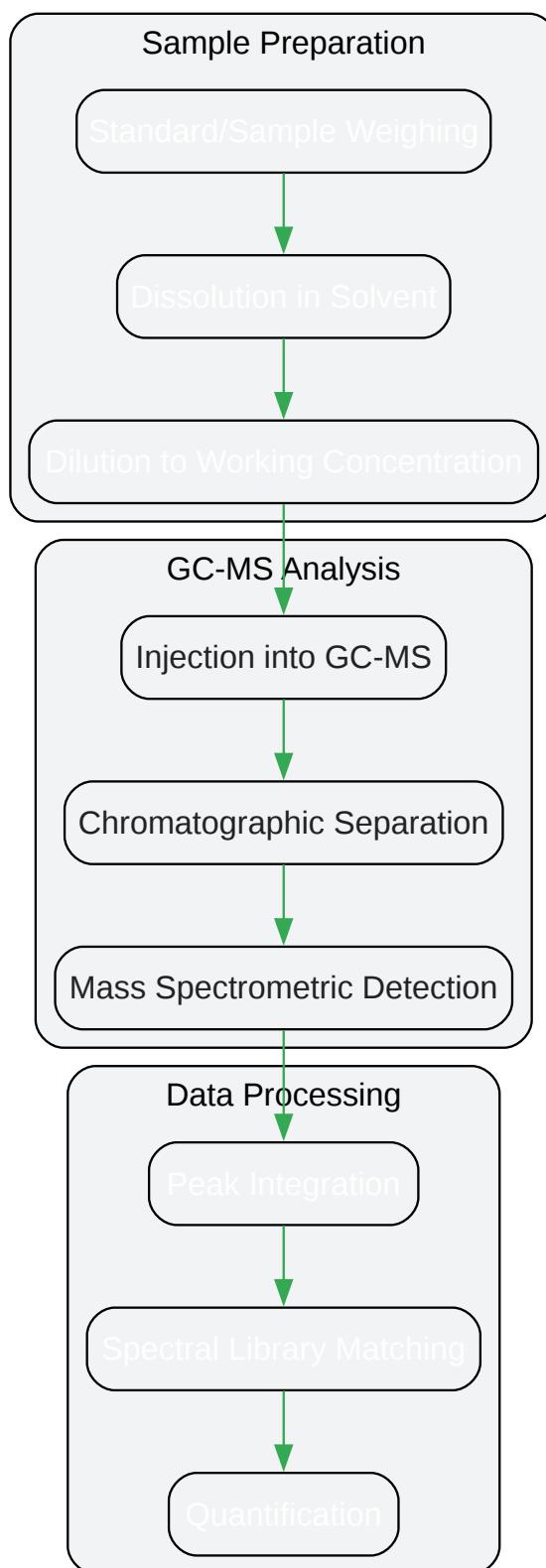


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Caption: Fragmentation pathway of **Diphenyl terephthalate** in EI-MS.

Experimental Workflow

The overall experimental workflow for the GC-MS analysis of **Diphenyl terephthalate** is illustrated in the following diagram.



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Caption: GC-MS analysis workflow for **Diphenyl terephthalate**.

Conclusion

The GC-MS method described in this application note provides a reliable and efficient means for the analysis of **Diphenyl terephthalate**. The detailed protocol and data presented can be readily adapted by researchers and scientists for their specific analytical needs. The use of both full scan and SIM modes allows for both qualitative confirmation and sensitive quantification of the analyte.

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References

- 1. Diphenyl terephthalate [webbook.nist.gov]
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